UNC2025 Hydrochloride Technical Support Center: Stock Preparation & Troubleshooting

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Compound of Interest

Compound Name:	*UNC2025 hydrochloride*
Cat. No.:	*B1191717*

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Welcome to the Technical Support Center for **UNC2025 hydrochloride**. UNC2025 is a highly potent, orally bioavailable, ATP-competitive dual inhibitor of MERTK and FLT3 receptor tyrosine kinases[1]. Because of its specific physicochemical profile, proper solvation and formulation are critical to preventing compound precipitation and ensuring reproducible in vitro and in vivo results.

This guide is designed for researchers and drug development professionals, providing causality-driven protocols, troubleshooting FAQs, and validated formulation workflows.

Quantitative Data Summary

Understanding the physicochemical limits of **UNC2025 hydrochloride** is the first step in successful formulation. The table below synthesizes critical solubility and stability metrics required for experimental design.

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Property	Value	Mechanistic Note
Primary Targets	MERTK (IC50: 0.74 nM) FLT3 (IC50: 0.8 nM)	ATP-competitive kinase inhibition[1][2].
Molecular Weight	476.66 g/mol (Free base)	HCl salt formulation improves kinetic solubility[3][4].
Solubility (DMSO)	~100 mg/mL (209.79 mM)	Highly dependent on using anhydrous DMSO[3].
Solubility (Ethanol)	~60 mg/mL	Useful for specific in vitro assays avoiding DMSO[3].
Solubility (Water)	Insoluble	HCl salt kinetic solubility in saline is only 38 µg/mL[3][4].
Storage (Solid)	-20°C (up to 3 years)	Must be kept sealed and desiccated to prevent hydrolysis[5].
Storage (Solution)	-80°C (6 months) -20°C (1 month)	Aliquot pure DMSO stocks to avoid repeated freeze-thaw cycles[5].

Validated Experimental Protocols

To ensure trustworthiness, the following protocols are designed as self-validating systems. Do not proceed to the next step unless the validation checkpoint is met.

Protocol A: In Vitro Stock Preparation (10 mM in DMSO)

Objective: Create a highly concentrated, stable organic stock for serial dilution in cellular assays.

- Equilibration: Allow the sealed vial of **UNC2025 hydrochloride** to reach room temperature before opening.
    - Causality: Opening a cold vial causes atmospheric moisture to condense on the hygroscopic powder, which will irreversibly degrade the compound's solubility.

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- Solvation: Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.
- Agitation: Vortex for 30 seconds, followed by sonication in a 37°C water bath for 5 minutes.
  - Validation Checkpoint: Hold the tube against a dark background. The solution must be 100% transparent. If micro-precipitates or cloudiness are visible, sonicate for an additional 5 minutes. Do not use cloudy solutions[2].
- Storage: Aliquot the clear solution into single-use amber tubes and store at -80°C[5].

Protocol B: In Vivo Formulation (Clear Solution for Dosing)

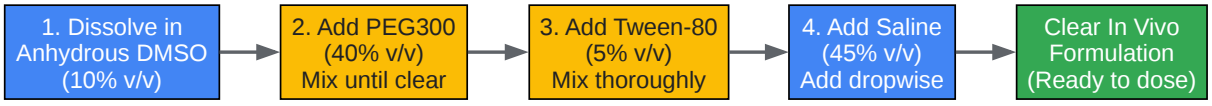
Formulation Ratio: 10% DMSO : 40% PEG300 : 5% Tween-80 : 45% Saline[1][6]. Objective: Yields a thermodynamically stable micellar suspension for oral or intravenous administration.

- Primary Solvation: Dissolve UNC2025 in anhydrous DMSO (10% of final volume). Vortex until completely clear.
- Co-Solvent Addition: Add PEG300 (40% of final volume).
  - Causality: PEG300 acts as a bridging co-solvent. It lowers the extreme polarity gap between the organic DMSO and the upcoming aqueous phase, preventing the hydrophobic core of UNC2025 from aggregating[1].
  - Validation Checkpoint: Vortex thoroughly. The mixture must remain perfectly clear.
- Surfactant Stabilization: Add Tween-80 (5% of final volume).
  - Causality: Tween-80 is a non-ionic surfactant that forms protective micelles around the solvated compound, shielding it from the aqueous environment[1].
  - Validation Checkpoint: Vortex vigorously until no viscous streaks of Tween-80 remain.
- Aqueous Phase Integration:Dropwise, add normal saline (45% of final volume) while vortexing continuously.

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- Causality: Slow addition prevents localized high concentrations of water from overwhelming the micellar capacity. Rapid addition will cause the compound to crash out of solution[1][6].
- Validation Checkpoint: The final solution must be clear. Administer to subjects immediately[3].

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Step-by-step in vivo formulation workflow for **UNC2025 hydrochloride**.

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Troubleshooting Guides & FAQs

Q: Why is my UNC2025 precipitating upon the addition of aqueous buffer? A: This is a classic solvent-shock phenomenon. UNC2025 is a highly lipophilic molecule. When transitioning from a pure organic solvent (DMSO) to an aqueous environment, the sudden shift in the dielectric constant causes the hydrophobic core to aggregate. If you alter the order of addition in the in vivo protocol or add the saline too quickly, the local concentration of water exceeds the micellar capacity of the Tween-80, resulting in irreversible precipitation. Always follow the strict order: DMSO → PEG300 → Tween-80 → Saline[1][3].

Q: How does moisture affect the stock solution? A: DMSO is highly hygroscopic. When exposed to ambient air, it rapidly absorbs atmospheric moisture. Because UNC2025 relies on the pure organic nature of DMSO to remain solvated at high concentrations (up to 100 mg/mL) [3], even a small percentage of water in the DMSO can drastically reduce its solubility limit, leading to micro-precipitation. This is why explicitly warns that moisture-contaminated DMSO reduces solubility[3]. Always use fresh, anhydrous DMSO.

Q: What is the mechanistic rationale for targeting MERTK and FLT3 simultaneously with UNC2025? A: MERTK and FLT3 are receptor tyrosine kinases frequently overexpressed or mutated (e.g., FLT3-ITD) in acute leukemias[1]. UNC2025 acts as an ATP-competitive inhibitor. By blocking the ATP-binding pocket, it prevents the autophosphorylation of these receptors, which subsequently halts downstream survival and proliferation cascades, including the STAT6, AKT, and ERK1/2 pathways[7]. This dual inhibition induces apoptosis and polyploidy in leukemia cells, as demonstrated in studies published via [7].

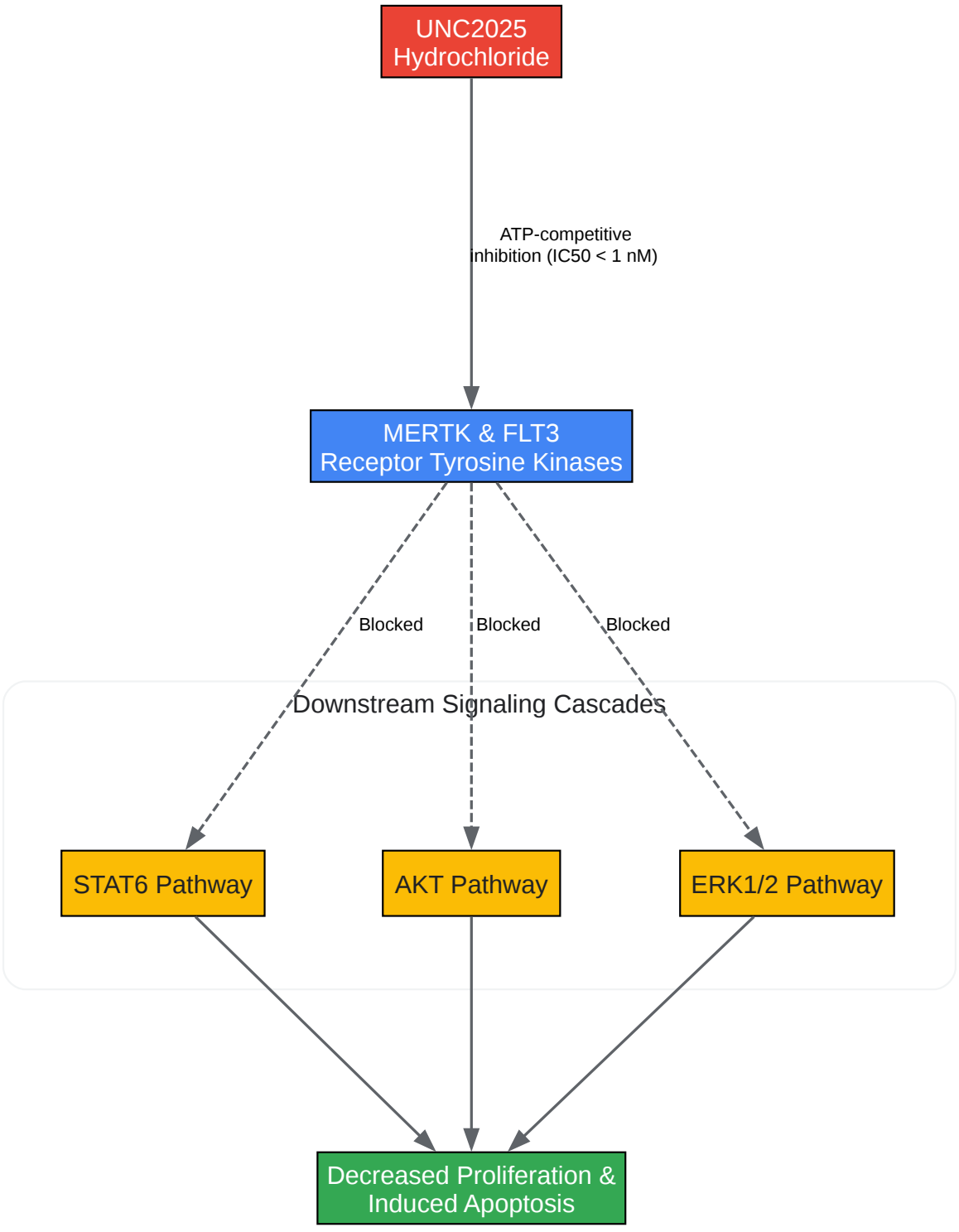
Q: Can I store the working aqueous solution at 4°C for a week? A: No. Aqueous working solutions of UNC2025 should be prepared immediately before use[3]. Over time, the thermodynamic instability of the micellar formulation in aqueous media will cause the compound to crystallize and precipitate out of solution. However, the pure DMSO stock solution can be aliquoted and stored at -80°C for up to 6 months, provided it is sealed away from moisture[5].

Visualizing the Mechanism of Action

To understand the downstream phenotypic effects of your UNC2025 assays, refer to the signaling cascade below. Successful formulation and delivery of the compound will result in the

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blockade of these critical survival pathways.



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UNC2025 Mechanism of Action: Inhibition of MERTK/FLT3 signaling pathways.

References

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